

Cis-2-Butene-1,4-diol: A Technical Guide to Health and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-2-Butene-1,4-diol*

Cat. No.: B044940

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This technical guide provides comprehensive health and safety information for **cis-2-butene-1,4-diol**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's hazardous properties, safe handling procedures, and the experimental basis for these recommendations.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **cis-2-butene-1,4-diol** is fundamental to its safe handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₂	[1] [2] [3]
Molecular Weight	88.11 g/mol	[3]
CAS Number	6117-80-2	[1] [3]
Appearance	Colorless to light yellow, clear, odorless liquid. [4] [5] [6] [7]	
Melting Point	4-10 °C (lit.)	[2] [3]
Boiling Point	235 °C (lit.)	[2] [3] [5]
Flash Point	128 °C	[2] [5]
Density	1.072 g/mL at 20 °C (lit.)	[2] [3]
Solubility	Soluble in water, chloroform, and methanol. [2] [6] [7]	
Vapor Pressure	1.5 mbar @ 60 °C	[7]
Vapor Density	3.0 (Air = 1)	[6] [7]

Hazard Identification and Classification

Cis-2-butene-1,4-diol is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[6] [8][9]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[6][8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[6][8]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Liver, Kidney, Blood) through prolonged or repeated exposure.[1]
Hazardous to the Aquatic Environment (Short-term)	Category 3	H402: Harmful to aquatic life. [1]

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[1][8]
- Precautionary Statements: P260, P264, P270, P273, P301 + P312 + P330, P314, P501.[1]

Toxicological Data

The toxicological profile of **cis-2-butene-1,4-diol** is based on animal studies. The key quantitative value is the median lethal dose (LD50).

Endpoint	Species	Route	Value
LD50	Rat (male and female)	Oral	856 mg/kg

Experimental Protocols

While the specific study reports for **cis-2-butene-1,4-diol** are not publicly available, the toxicological data cited in safety data sheets are typically generated following standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD). The probable protocols used are detailed below.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to assess the acute toxic effects of a substance following oral administration.

- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or survival) determines the next step: either dosing at a higher or lower fixed dose level or ceasing the test. The method aims to classify the substance into a GHS category based on a minimal number of animal deaths.[\[10\]](#)
- Test Animals: Typically, young adult female rats are used.[\[8\]](#) Animals are acclimatized for at least five days before the study.
- Procedure:
 - Animals are fasted prior to dosing.[\[11\]](#)
 - The test substance is administered as a single dose by gavage.[\[11\]](#) The volume is generally limited to 1 mL/100g of body weight for non-aqueous solutions.[\[8\]](#)
 - The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight, based on existing information.
 - Each step involves three animals. The outcome determines the subsequent step, such as testing at a higher or lower dose.[\[10\]](#)
- Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and changes in body weight for up to 14 days.[\[10\]](#) A gross necropsy is performed on all animals at the end of the study.

Acute Dermal Irritation - Based on OECD Test Guideline 404

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: The substance is applied to the skin of an experimental animal for a defined period, and the degree of irritation is observed and scored.
- Test Animals: The albino rabbit is the preferred species.
- Procedure:
 - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the animal's trunk.
 - A 0.5 mL (for liquids) dose of the test substance is applied to a small area (approx. 6 cm²) of intact skin and covered with a gauze patch and semi-occlusive dressing.
 - The exposure period is typically 4 hours.
 - After exposure, the residual test substance is removed.
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the lesions is scored, and the reversibility of effects is observed for up to 14 days.

Acute Eye Irritation - Based on OECD Test Guideline 405

This test is designed to determine the potential of a substance to produce irritation or damage to the eye.

- Principle: The test substance is applied in a single dose into one eye of an experimental animal, with the untreated eye serving as a control. The degree of irritation is scored over time to assess both the severity and reversibility of the effects.[\[1\]](#)[\[4\]](#)
- Test Animals: Healthy, young adult albino rabbits are used.[\[4\]](#)[\[5\]](#)

- Procedure:
 - Both eyes of the animal are examined within 24 hours before the test starts.[4][5]
 - A single dose of 0.1 mL of the liquid substance is instilled into the conjunctival sac of one eye.[12] The eyelids are gently held together for about one second.[1][4][5]
 - The use of topical anesthetics and systemic analgesics is strongly recommended to avoid or minimize pain and distress.[1][4]
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after application.[1][4]
Observations may continue for up to 21 days to evaluate the reversibility of any effects.[1][4]
Lesions of the cornea, iris, and conjunctiva are scored according to a standardized system.

Safe Handling and Exposure Control

Adherence to strict safety protocols is mandatory when handling **cis-2-butene-1,4-diol**.

Measure	Recommendation
Ventilation	Use only in a well-ventilated area, preferably under a chemical fume hood.[4][7]
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles (as described by OSHA's 29 CFR 1910.133 or European Standard EN166).[4][7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][7]
Respiratory Protection	If ventilation is inadequate, use a NIOSH or European Standard EN 149 approved respirator.[4]
Hygiene	Wash hands thoroughly after handling.[1][4] Do not eat, drink, or smoke when using this product.[1][7]
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[4][7] Recommended storage at room temperature or around 20°C.[2][4]
Incompatible Materials	Strong oxidizing agents, strong reducing agents, acid chlorides, acid anhydrides, halogens.[1][7]

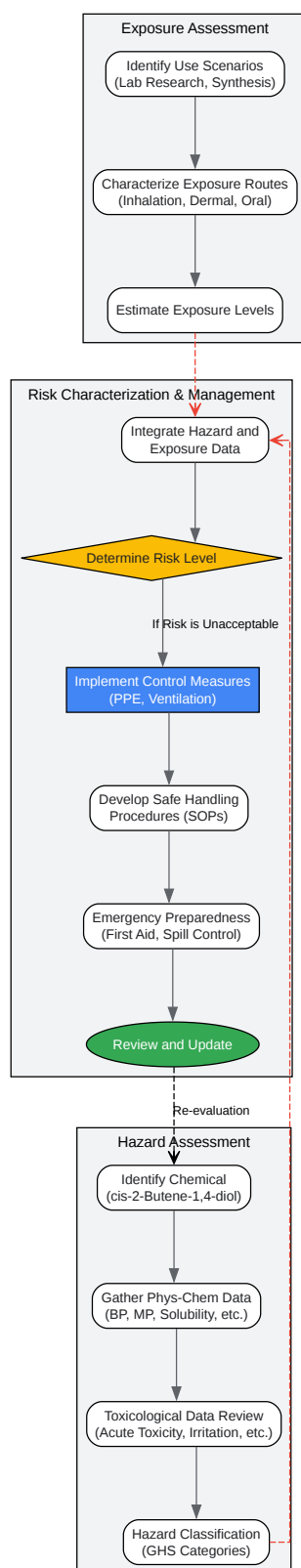
First Aid and Emergency Procedures

Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Call a POISON CENTER or doctor.[1][4][7]
Inhalation	Remove the person from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[4][7]
Skin Contact	Remove all contaminated clothing immediately. Wash the skin with plenty of soap and water. Get medical advice if irritation develops or persists.[1][4][7]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[4][7][9]

Workflow and Process Diagrams

Chemical Safety Assessment Workflow

The following diagram illustrates the logical workflow for assessing and managing the risks associated with a chemical substance like **cis-2-butene-1,4-diol**.



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- To cite this document: BenchChem. [Cis-2-Butene-1,4-diol: A Technical Guide to Health and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044940#cis-2-butene-1-4-diol-health-and-safety-data]

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